

2-(3-Bromo-4-chlorophenyl)acetic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(3-Bromo-4-chlorophenyl)acetic
acid

Cat. No.: B572334

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An In-depth Technical Guide on **2-(3-Bromo-4-chlorophenyl)acetic acid**

This document provides detailed information on the molecular properties of **2-(3-Bromo-4-chlorophenyl)acetic acid**, a compound relevant to researchers, scientists, and professionals in the field of drug development.

Molecular and Physical Properties

The fundamental molecular characteristics of **2-(3-Bromo-4-chlorophenyl)acetic acid** are summarized below. This data is essential for a variety of experimental and analytical procedures.

Property	Value
Molecular Formula	C8H6BrClO2 ^{[1][2][3]}
Molecular Weight	249.49 g/mol ^{[2][4]}
Exact Mass	247.924 g/mol ^{[1][3]}

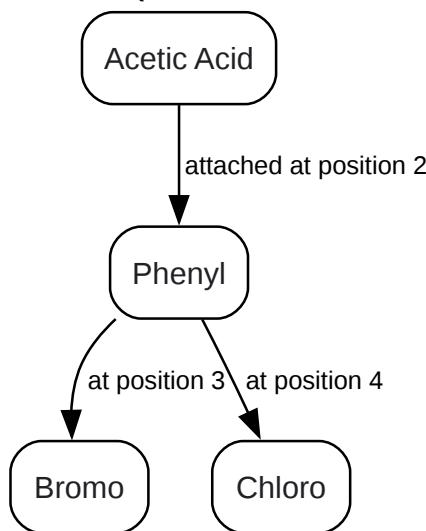
Experimental Protocols

No experimental protocols were cited in the provided information.

Chemical Structure and Nomenclature

The naming convention of **2-(3-Bromo-4-chlorophenyl)acetic acid** follows IUPAC nomenclature, which systematically describes the molecule's structure. The following diagram illustrates the relationship between the different components of the chemical name.

Structural Breakdown of 2-(3-Bromo-4-chlorophenyl)acetic acid



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Diagram of the chemical name's components.

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References

- 1. echemi.com [echemi.com]
- 2. achmem.com [achmem.com]
- 3. echemi.com [echemi.com]
- 4. alpha-Bromo-4-chlorophenylacetic acid | C8H6BrClO2 | CID 10490868 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [2-(3-Bromo-4-chlorophenyl)acetic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b572334#2-3-bromo-4-chlorophenyl-acetic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b572334#2-3-bromo-4-chlorophenyl-acetic-acid-molecular-weight-and-formula)

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